

Application Notes and Protocols for Quaternary Ammonium Compound-Based Antimicrobial Coatings

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Compound of Interest

Compound Name: Quateron
CAS No.: 3818-40-4
Cat. No.: B1230694

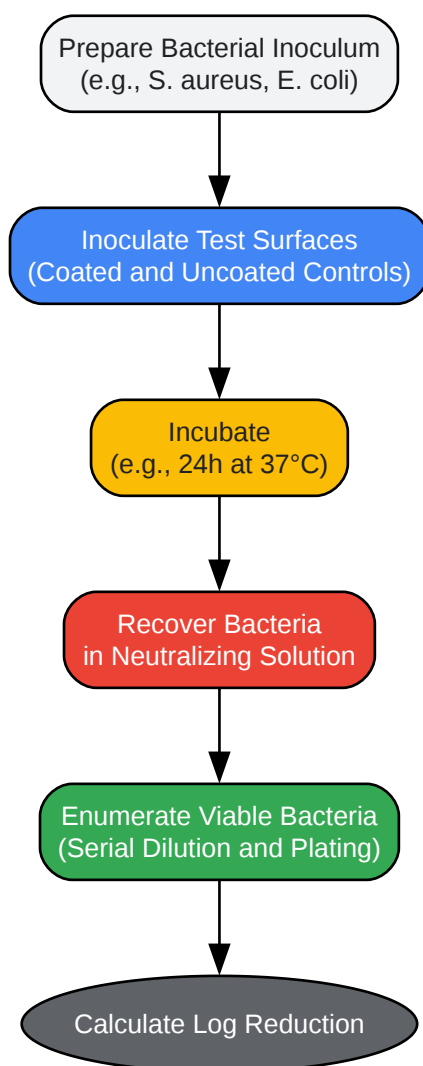
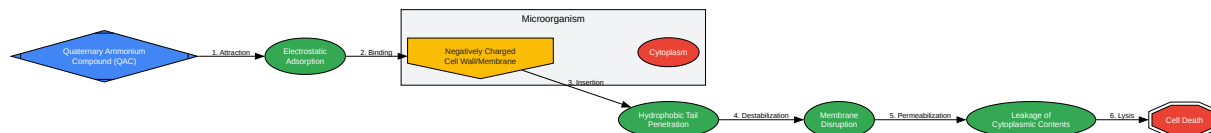
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These application notes provide a comprehensive overview and detailed protocols for the formulation, application, and evaluation of quaternary ammonium compound (QAC)-based antimicrobial coatings. QACs are cationic surfactants widely utilized for their broad-spectrum antimicrobial activity, making them ideal for creating surfaces that can inhibit the growth of bacteria, fungi, and some viruses.

Mechanism of Action

Quaternary ammonium compounds primarily function by disrupting the cellular membranes of microorganisms.^{[1][2]} The positively charged quaternary ammonium head group is electrostatically attracted to the negatively charged components of microbial cell walls and membranes, such as phospholipids, lipopolysaccharides, and teichoic acids.^{[1][3][4][5]} This initial adsorption is followed by the penetration of the hydrophobic alkyl tails into the lipid bilayer, leading to membrane disorganization, leakage of essential cytoplasmic contents, and ultimately, cell death.^{[1][6][7]}



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